

# Spectroscopic and Biological Characterization of Cajanol: A Technical Guide

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## Compound of Interest

Compound Name: *Cajanol*

Cat. No.: *B190714*

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## Introduction

**Cajanol**, a novel isoflavanone identified as 5-hydroxy-3-(4-hydroxy-2-methoxyphenyl)-7-methoxychroman-4-one, is a significant phytoalexin isolated from the roots of the pigeon pea, *Cajanus cajan* (L.) Millsp. This compound has garnered considerable attention within the scientific community for its pronounced biological activities, particularly its potent anticancer properties. This technical guide provides a comprehensive overview of the spectroscopic data, experimental protocols for its isolation and characterization, and the key signaling pathways through which **Cajanol** exerts its therapeutic effects. The information presented herein is intended to serve as a valuable resource for researchers engaged in natural product chemistry, pharmacology, and drug discovery.

## Spectroscopic Data of Cajanol

The structural elucidation of **Cajanol** has been accomplished through a combination of modern spectroscopic techniques. The following tables summarize the key spectroscopic data obtained from  $^1\text{H}$  Nuclear Magnetic Resonance (NMR),  $^{13}\text{C}$  NMR, Mass Spectrometry (MS), Ultraviolet-Visible (UV-Vis) Spectroscopy, and Infrared (IR) Spectroscopy.

### Table 1: $^1\text{H}$ NMR Spectroscopic Data for Cajanol (500 MHz, $\text{CDCl}_3$ )

Chemical Shift ( $\delta$ ) ppm	Multiplicity	Coupling Constant (J) in Hz	Assignment
11.11	s	5-OH	
7.10	d	8.5	H-6'
6.53	dd	8.5, 2.5	H-5'
6.47	d	2.5	H-3'
6.08	d	2.3	H-8
6.04	d	2.3	H-6
4.61	dd	11.5, 5.0	H-2a
4.49	t	11.5	H-2b
4.15	ddd	11.5, 5.0, 1.5	H-3
3.79	s	7-OCH <sub>3</sub>	
3.78	s	2'-OCH <sub>3</sub>	

**Table 2: <sup>13</sup>C NMR Spectroscopic Data for Cajanol (125 MHz, CDCl<sub>3</sub>)**

Chemical Shift ( $\delta$ ) ppm	Assignment
196.8	C-4
167.8	C-5
164.7	C-7
162.2	C-8a
158.1	C-4'
156.4	C-2'
131.2	C-6'
113.8	C-1'
108.1	C-5'
103.4	C-4a
100.2	C-3'
94.5	C-6
93.8	C-8
69.1	C-2
55.5	7-OCH <sub>3</sub>
55.3	2'-OCH <sub>3</sub>
48.2	C-3

**Table 3: Mass Spectrometry, UV-Vis, and IR Data for Cajanol**

Spectroscopic Technique	Data
ESI-MS	m/z 317 [M+H] <sup>+</sup>
UV-Vis (MeOH)	$\lambda_{\text{max}}$ 288, 330 (sh) nm
IR (KBr)	$\nu_{\text{max}}$ 3448, 1635, 1595, 1508 cm <sup>-1</sup>

## Experimental Protocols

### Isolation and Purification of **Cajanol**

The following protocol outlines the methodology for the extraction and purification of **Cajanol** from the roots of *Cajanus cajan*.

#### 1. Plant Material and Extraction:

- Air-dried and powdered roots of *Cajanus cajan* (1 kg) are extracted with 95% ethanol (3 x 5 L) at room temperature for 72 hours for each extraction.
- The combined ethanol extracts are filtered and concentrated under reduced pressure using a rotary evaporator to yield a crude extract.

#### 2. Fractionation of the Crude Extract:

- The crude extract is suspended in water and partitioned successively with petroleum ether, chloroform, and ethyl acetate.
- The ethyl acetate fraction, which shows significant biological activity, is selected for further purification.

#### 3. Column Chromatography:

- The ethyl acetate fraction is subjected to column chromatography on a silica gel (200-300 mesh) column.
- The column is eluted with a gradient of chloroform-methanol (from 100:0 to 90:10, v/v).
- Fractions are collected and monitored by Thin Layer Chromatography (TLC).

#### 4. Purification by Preparative HPLC:

- Fractions containing **Cajanol**, as identified by TLC, are pooled and further purified by preparative High-Performance Liquid Chromatography (HPLC).
- A C18 column is used with a mobile phase of methanol-water (e.g., 60:40, v/v) at a specified flow rate.

- The peak corresponding to **Cajanol** is collected, and the solvent is evaporated to yield the pure compound.

#### 5. Structure Elucidation:

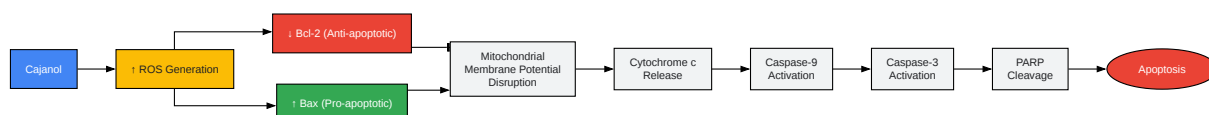
- The purity and structure of the isolated **Cajanol** are confirmed by spectroscopic methods, including  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, ESI-MS, UV-Vis, and IR spectroscopy.

## Signaling Pathways of Cajanol

**Cajanol** exerts its anticancer effects through the modulation of several key signaling pathways. The following diagrams, generated using the DOT language, illustrate these pathways.

### ROS-Mediated Mitochondrial Apoptosis Pathway

**Cajanol** induces apoptosis in cancer cells through the generation of Reactive Oxygen Species (ROS) and subsequent activation of the mitochondrial pathway.[1][2]

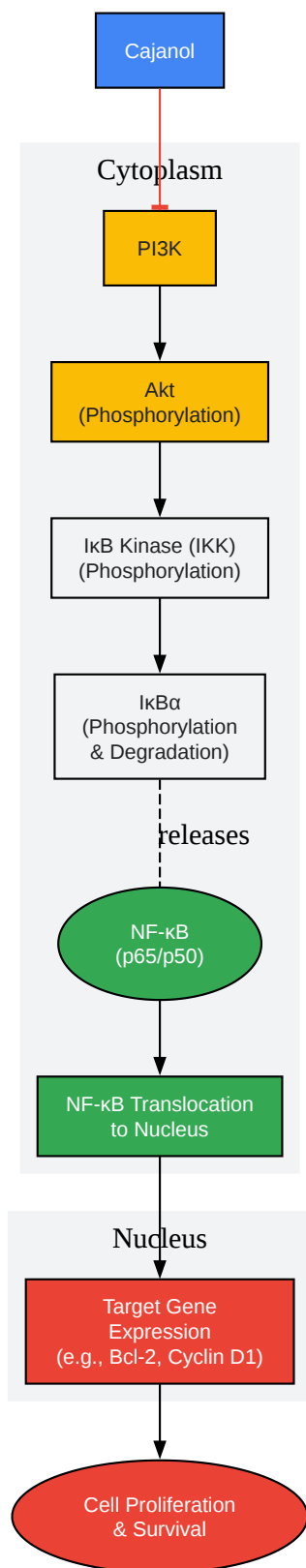


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**Cajanol**-induced ROS-mediated apoptosis.

### PI3K/Akt/NF-κB Signaling Pathway

**Cajanol** has been shown to inhibit the PI3K/Akt/NF-κB signaling pathway, which is crucial for cancer cell survival and proliferation.

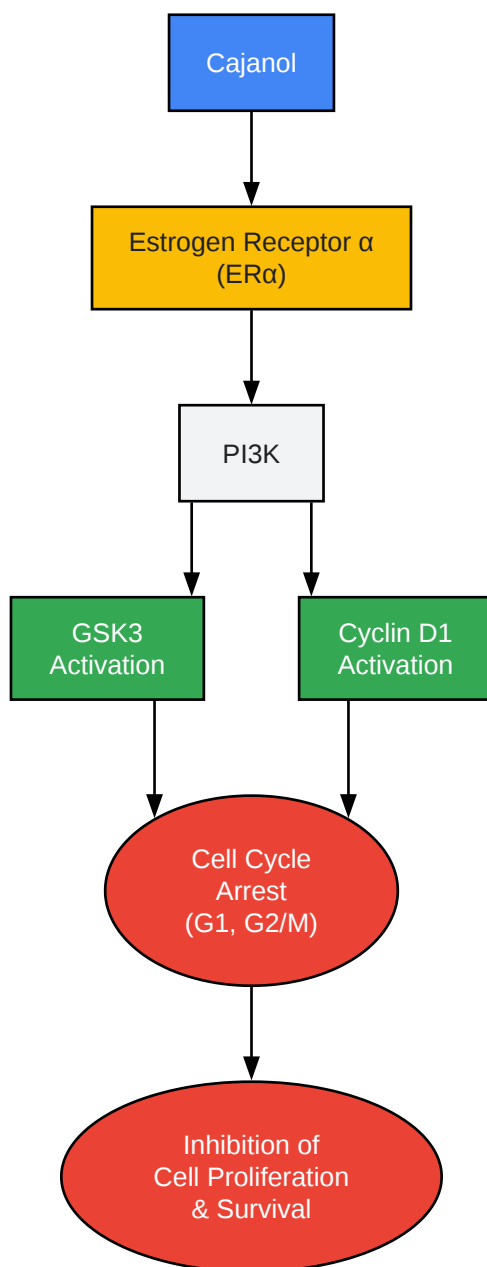


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Inhibition of PI3K/Akt/NF-κB pathway by **Cajanol**.

## Estrogen Receptor $\alpha$ -Dependent Signaling Pathway

**Cajanol** can modulate the estrogen receptor  $\alpha$  (ER $\alpha$ )-dependent signaling pathway, which plays a role in certain types of cancer.[3]



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**Cajanol's** modulation of ER $\alpha$  signaling.

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